

Essential Safety and Logistical Information for Handling DS18561882

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: DS18561882

Cat. No.: B607206

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety protocols and logistical plans for the handling and disposal of **DS18561882**, a potent and isozyme-selective MTHFD2 inhibitor. Given the absence of a publicly available, official Safety Data Sheet (SDS), this guidance is based on the compound's known properties and general best practices for handling potent, research-grade small molecule enzyme inhibitors. It is imperative that users supplement this information with their institution's specific safety protocols and conduct a thorough risk assessment before commencing any work.

Summary of Key Quantitative Data

The following table summarizes the known quantitative data for **DS18561882**, facilitating easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₂₈ H ₃₁ F ₃ N ₄ O ₆ S	[1]
Molecular Weight	608.63 g/mol	[1]
Purity	>99%	[1]
Appearance	Solid	N/A
IC ₅₀ (MTHFD2)	0.0063 µM	[2]
IC ₅₀ (MTHFD1)	0.57 µM	[2]
GI ₅₀ (MDA-MB-231)	140 nM	[2]

Storage and Stability

Proper storage is critical to maintain the integrity and activity of **DS18561882**.

Condition	Duration	Notes
Powder at -20°C	3 years	Stored under nitrogen.[2]
Powder at -80°C	2 years	
In solvent at -20°C	1 month	Aliquot to avoid repeated freeze-thaw cycles.
In solvent at -80°C	1 year	

Solubility Data

The solubility of **DS18561882** in various solvent systems is provided below. For in vivo experiments, it is recommended to prepare fresh solutions daily.[2]

Solvent System	Solubility	Notes
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (4.11 mM)	May require sonication for a clear solution.[2]
10% DMSO, 90% (20% SBE- β -CD in Saline)	≥ 2.5 mg/mL (4.11 mM)	May require sonication for a clear solution.[2]
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (4.11 mM)	May require sonication for a clear solution.[2]

Experimental Protocols

In Vivo Oral Administration in a Mouse Xenograft Model

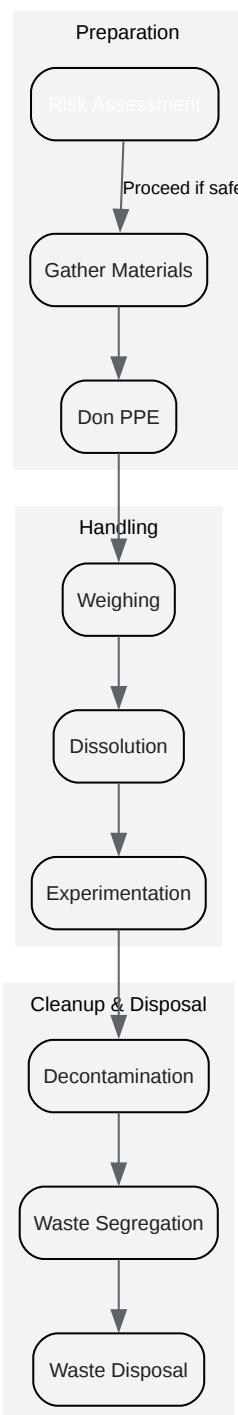
A study involving a mouse xenograft model utilized the following protocol for oral administration of **DS18561882**:

- Vehicle: The compound was suspended in a 0.5% (w/v) methyl cellulose 400 solution.[2]
- Dosage: Doses of 30, 100, or 300 mg/kg were administered orally twice daily.[2]
- Pharmacokinetic Profile: The study reported a good oral pharmacokinetic profile.[2]

Operational Plan: Safe Handling Workflow

Adherence to a strict operational workflow is essential to minimize exposure and ensure a safe laboratory environment.

DS18561882 Handling Workflow



[Click to download full resolution via product page](#)

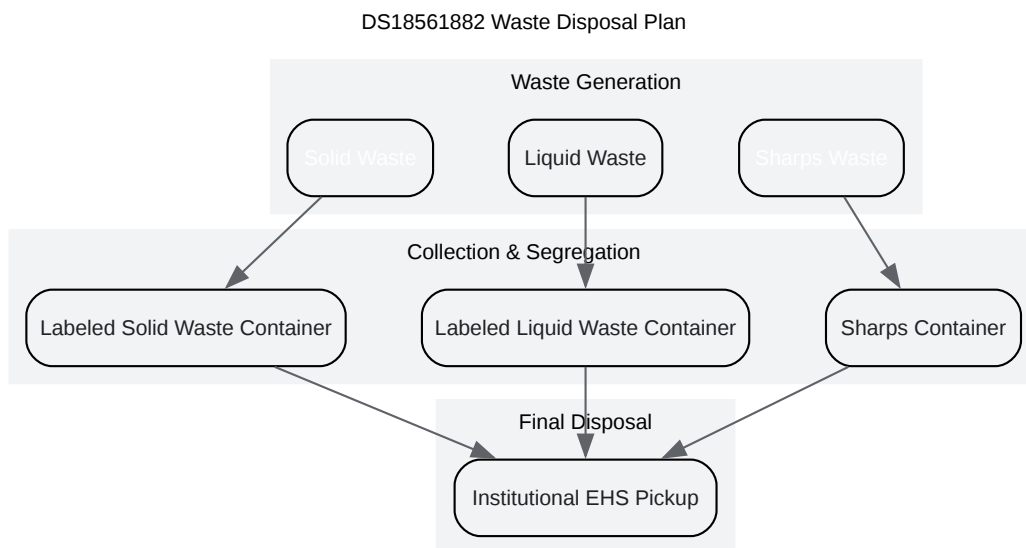
Caption: A logical workflow for the safe handling of **DS18561882**, from preparation to disposal.

Step-by-Step Handling Procedures

- **Risk Assessment:** Before any handling, conduct a thorough risk assessment, considering the potent nature of the compound and the experimental procedures involved.
- **Personal Protective Equipment (PPE):** At a minimum, wear a lab coat, safety glasses with side shields, and nitrile gloves. For procedures with a risk of aerosol generation, a fume hood and respiratory protection should be used.
- **Weighing:** Handle the solid compound in a chemical fume hood or a ventilated balance enclosure to avoid inhalation of any airborne particles. Use dedicated spatulas and weighing boats.
- **Dissolution:** Add solvents to the solid compound slowly to avoid splashing. If sonication is required, ensure the container is properly sealed.
- **Experimentation:** All experimental procedures should be carried out in a well-ventilated area, preferably within a chemical fume hood. Avoid direct contact with the skin and eyes.
- **Decontamination:** After handling, decontaminate all surfaces, equipment, and glassware that have come into contact with **DS18561882**. Use a suitable solvent or a detergent solution.

Disposal Plan

As a potent small molecule inhibitor, all waste generated from the handling of **DS18561882** must be treated as hazardous chemical waste.



[Click to download full resolution via product page](#)

Caption: A clear plan for the segregation and disposal of waste contaminated with **DS18561882**.

Step-by-Step Disposal Procedures

- Waste Segregation:
 - Solid Waste: Collect all contaminated solid materials, including gloves, weighing paper, pipette tips, and empty vials, in a designated, clearly labeled hazardous waste container for solid chemical waste.
 - Liquid Waste: Collect all solutions containing **DS18561882**, including unused stock solutions and experimental waste, in a designated, leak-proof hazardous waste container for liquid chemical waste. Ensure the container is compatible with the solvents used.

- Sharps Waste: Any contaminated needles or other sharps must be disposed of in a designated sharps container.
- Labeling: All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**DS18561882**," and any other components of the waste stream (e.g., solvents).
- Storage: Store waste containers in a designated, secure satellite accumulation area within the laboratory, away from incompatible materials.
- Disposal: Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste. Do not dispose of any waste containing **DS18561882** down the drain or in the regular trash.

By adhering to these safety and logistical guidelines, researchers can minimize the risks associated with handling the potent MTHFD2 inhibitor **DS18561882** and ensure a safe and compliant laboratory environment.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. biocompare.com [biocompare.com]
- 2. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling DS18561882]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b607206#personal-protective-equipment-for-handling-ds18561882\]](https://www.benchchem.com/product/b607206#personal-protective-equipment-for-handling-ds18561882)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com